

# CAS number for (4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone

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## Compound of Interest

**Compound Name:** (4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone

**Cat. No.:** B1309516

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Technical Guide: **(4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone**

For the Attention of Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide addresses the chemical compound **(4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone**. Following a comprehensive search of publicly available scientific databases and chemical registries, this document outlines the current availability of technical data, including its Chemical Abstracts Service (CAS) number, experimental protocols, and associated biological data. The objective of this guide is to provide a clear and concise summary of the existing knowledge base for researchers and professionals in the field of drug development.

## Chemical Identity and Registration

A critical step in the characterization of any chemical entity is its unique identification through a CAS number. A thorough search for the CAS number for **(4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone** has been conducted.

Findings:

Despite a comprehensive search of chemical databases and supplier catalogs, a specific CAS number for the exact structure of **(4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone** could

not be located. While CAS numbers for structurally related compounds are available, none correspond directly to the requested molecule. For reference, some related compounds and their CAS numbers are listed in the table below.

Table 1: CAS Numbers of Structurally Related Compounds

Compound Name	CAS Number
(4-Aminopiperidin-1-yl)(2-chlorophenyl)methanone	1018662-01-5[1]
(4-amino-phenyl)-piperidin-1-yl-methanone	42837-37-6
(4-AMINO-PIPERIDIN-1-YL)-(2-NITRO-PHENYL)-METHANONE HYDROCHLORIDE	1158501-49-5[2]
(4-Aminopiperidin-1-yl)(2-(methylthio)phenyl)methanone	1467328-36-4
(4-Hydroxy-1-methyl-4-(thiophen-2-yl)piperidin-3-yl)(thiophen-2-yl)methanone	728887-97-6[3]

## Synthesis and Experimental Data

A review of scientific literature was performed to identify publications detailing the synthesis, experimental protocols, and biological activity of **(4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone**.

Findings:

The search did not yield any specific publications or datasets pertaining to the synthesis or experimental evaluation of **(4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone**. The available literature focuses on related chemical structures, such as:

- Derivatives of 6-(4-aminopiperidin-1-yl)-substituted pyrimidine-2,4(1H,3H)-diones, which have been investigated as potential anticancer agents targeting thymidylate synthase.[4]
- Synthetic strategies for 4-substituted-3-aminopiperidin-2-ones.[5]

- Studies on the biological activity of various other piperidine and thiophene-containing compounds in different therapeutic areas.[6][7][8]

The absence of specific data prevents the compilation of quantitative data tables and detailed experimental methodologies as requested.

## Signaling Pathways and Mechanistic Information

In the absence of biological data for the target compound, it is not possible to delineate any associated signaling pathways or mechanisms of action. Research on analogous structures, such as certain dipeptidyl peptidase-4 (DPP-4) inhibitors containing piperidine moieties, has elucidated their roles in metabolic regulation.[9][10] However, extrapolating these pathways to the specific, uncharacterized compound of interest would be speculative.

## Conclusion and Future Directions

Based on an extensive review of publicly accessible information, there is currently a lack of specific technical data for **(4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone**. Key identifiers such as a dedicated CAS number, along with detailed synthetic protocols and biological activity data, are not available in the public domain.

For researchers interested in this specific molecule, the following steps are recommended:

- De novo Synthesis and Characterization: The primary step would be to synthesize the compound and fully characterize it using standard analytical techniques (e.g., NMR, Mass Spectrometry, Elemental Analysis).
- CAS Number Registration: Upon successful synthesis and characterization, the compound can be registered with the Chemical Abstracts Service to obtain a unique CAS number.
- Biological Screening: The synthesized compound can then be subjected to a battery of biological assays to determine its bioactivity and potential therapeutic applications.

This guide serves to summarize the current void in the scientific literature regarding **(4-Aminopiperidin-1-yl)(thiophen-2-yl)methanone** and to provide a foundational starting point for future research endeavors.

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